

An In-depth Technical Guide to the Hygroscopic Nature of DMSO in Experiments

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Compound of Interest

Compound Name: Dimethyl Sulfoxide

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This technical guide provides a comprehensive overview of the hygroscopic nature of **dimethyl sulfoxide** (DMSO), a critical consideration for laboratory professionals. Due to its propensity to absorb atmospheric moisture, the integrity of DMSO as a solvent can be compromised, leading to significant impacts on experimental outcomes. This document outlines the quantitative aspects of water absorption, its effects on the physicochemical properties of DMSO and compound stability, and provides detailed protocols for mitigation and analysis.

The Hygroscopic Nature of Dimethyl Sulfoxide

Dimethyl sulfoxide is a highly polar, aprotic solvent capable of dissolving a wide array of both polar and nonpolar compounds, earning it the moniker "universal solvent".^{[1][2]} This versatility makes it invaluable in drug discovery, particularly for creating stock solutions of test compounds for high-throughput screening (HTS).^[1] However, its utility is intrinsically linked to its significant hygroscopicity; DMSO readily absorbs water from the atmosphere.^{[3][4][5]} This phenomenon is driven by the formation of strong hydrogen bonds between the sulfoxide group of DMSO and water molecules.^[6]

The rate and extent of water absorption are influenced by several factors, including ambient relative humidity, temperature, the surface area of DMSO exposed to the air, and the duration of exposure.^{[4][7]} Even brief exposure to a typical laboratory environment can lead to a significant increase in water content, altering the solvent's properties.^[7]

The following tables summarize quantitative data on water absorption by DMSO under various laboratory conditions.

Table 1: Rate of Water Absorption of a 50 μ L DMSO Droplet at 21°C and ~60% Relative Humidity

Time Elapsed (minutes)	Approximate Volume Increase
20	15%

Data derived from an experimental observation where the volume change was calculated based on the change in droplet height.[\[4\]](#)[\[8\]](#)

Table 2: Water Absorption in Microplates Exposed to a Laboratory Environment (~40% Relative Humidity)

Plate Type	Well Volume	Exposure Time	Water Absorption (% by volume)
1536-well	2 μ L	1 hour	> 6%

This data highlights the rapid water uptake in high-density microplates commonly used in HTS, where small volumes and large surface areas are prevalent.[\[7\]](#)

Table 3: Water Content of "Pure" DMSO After Aliquoting and Storage

Storage Condition	Time	Water Content by Volume
Uncapped tube	24 hours	Up to 50%

This demonstrates the critical importance of proper sealing and storage, as leaving a tube uncapped for even a day can dramatically increase water content.[\[9\]](#)

Impact of Water Content on Experimental Systems

The presence of water in DMSO can have a cascade of detrimental effects on experimental systems, from altering fundamental physicochemical properties to compromising the results of sensitive biological assays.

Water significantly depresses the freezing point of DMSO.^[10] Pure DMSO freezes at 18.5°C, but the introduction of water creates a eutectic mixture, lowering the freezing point.^{[1][3]} This is a critical consideration for the storage of DMSO solutions and can be an indicator of water contamination if solutions remain liquid at temperatures where pure DMSO would solidify.^[11]

Table 4: Effect of Water Content on the Freezing Point of DMSO

Water Content (% by weight)	Approximate Freezing Point (°C)
0	18.5
33	-73

The maximum depression of the freezing point occurs at a 33% water content by weight.^[10]

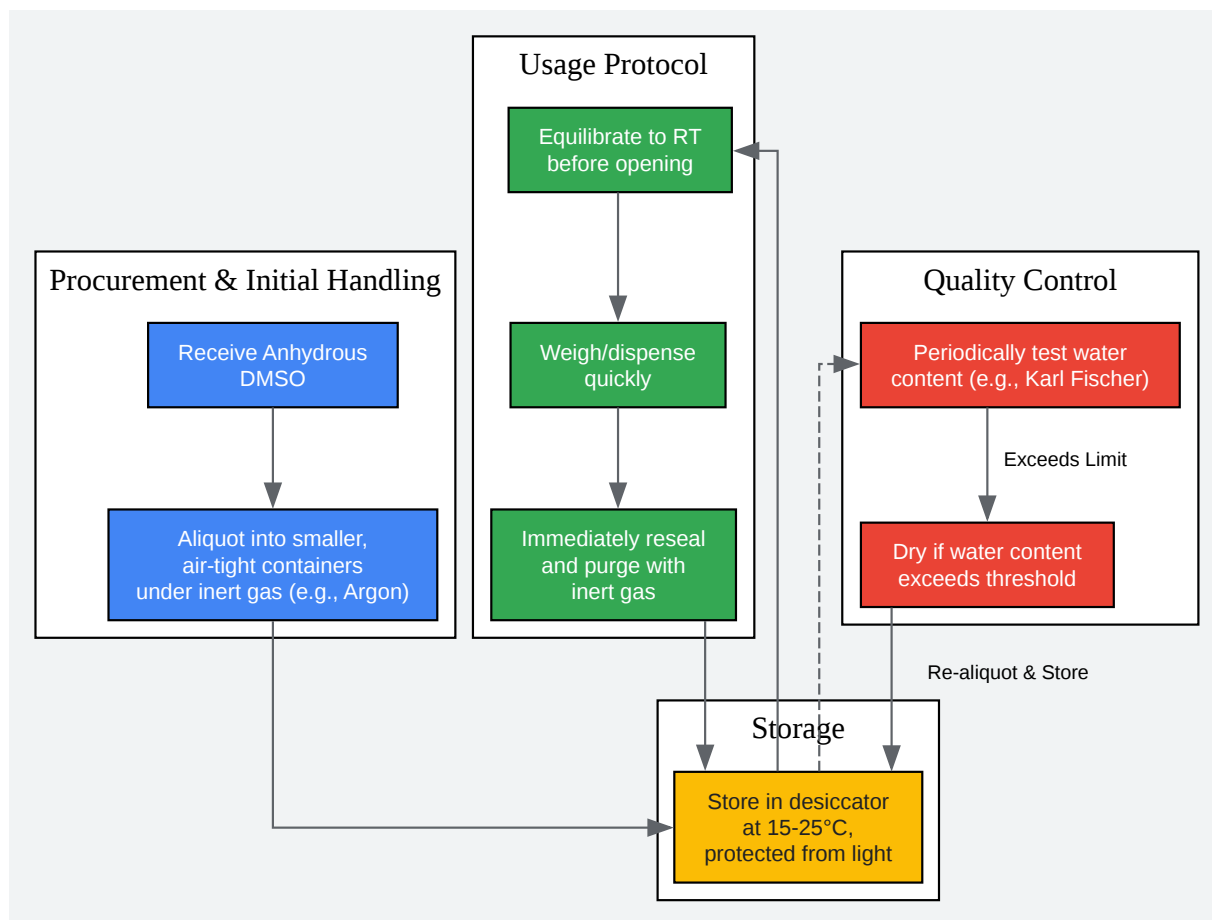
In the context of drug development, the hygroscopic nature of DMSO presents several challenges:

- **Decreased Compound Solubility:** The solubility of many lipophilic compounds is significantly lower in "wet" DMSO compared to anhydrous DMSO.^{[10][12]} As water content increases, the solvent properties change, which can lead to the precipitation of compounds from stock solutions.^{[10][12]} This is particularly problematic during freeze-thaw cycles, which can accelerate crystallization.^[10] If a compound precipitates, subsequent assays will test a solution at a lower concentration than intended, or potentially just the DMSO/water vehicle, leading to inaccurate results.^[10]
- **Assay Interference and Irreproducibility:** The presence of varying amounts of water can introduce significant variability in experimental results. Water can directly affect the activity of certain enzymes or alter the conformation of proteins, leading to inconsistent assay performance.
- **Compound Degradation:** Water can participate in hydrolysis reactions, leading to the degradation of sensitive compounds over time. This compromises the integrity of compound

libraries and can lead to the loss of valuable potential drug candidates.[7]

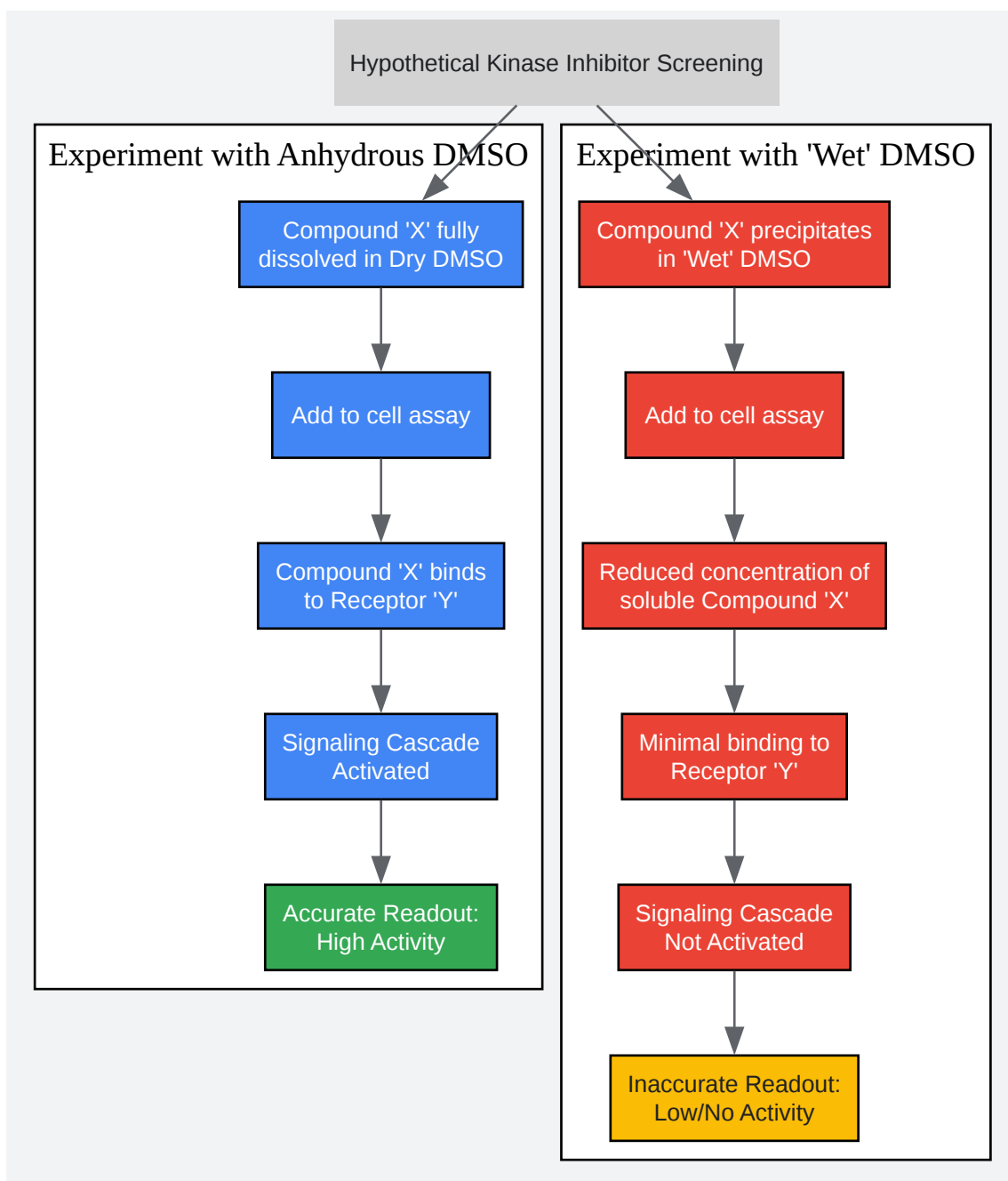
Mandatory Visualizations

Caption: Chemical basis of DMSO's hygroscopic nature via hydrogen bonding.



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Caption: Logical workflow for minimizing water absorption in DMSO.



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